Application Notes and Protocols: Solvent-Free Bromination Using Tetramethylammonium Tribromide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Tetramethylammonium tribromide*
CAS No.:	*15625-56-6*
Cat. No.:	*B107843*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent-free reactions are a cornerstone of green chemistry, minimizing environmental impact and reducing costs associated with solvent purchase, purification, and disposal. **Tetramethylammonium tribromide** (TMATB) has emerged as a highly effective and eco-friendly reagent for the bromination of various organic substrates.[1] This solid, stable, and easy-to-handle reagent offers high reactivity and selectivity under solvent-free conditions, providing a valuable alternative to hazardous traditional brominating agents like molecular bromine.[1][2] These application notes provide detailed protocols for the solvent-free bromination of phenols, anilines, and ketones using TMATB, leveraging both thermal and microwave-assisted techniques.

Advantages of Solvent-Free Bromination with TMATB

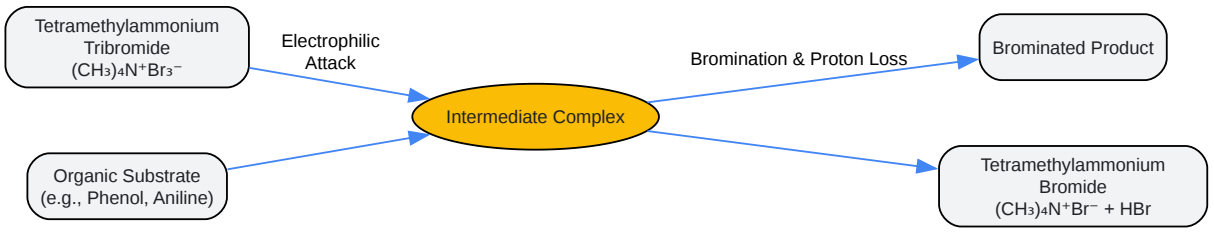
© 2026 BenchChem. All rights reserved.

- Environmentally Friendly: Eliminates the need for organic solvents, reducing hazardous waste.[1]
- Simple Procedure: Reactions are often carried out by simply mixing the substrate and reagent.[1]
- High Yields and Selectivity: Offers good to excellent yields of mono-brominated products with high regioselectivity, particularly for activated aromatic systems.[1][3]
- Short Reaction Times: Microwave-assisted methods, in particular, can significantly reduce reaction times.[1][4]
- Solid Reagent: TMATB is a stable, crystalline solid, making it safer and easier to handle than liquid bromine.[5]

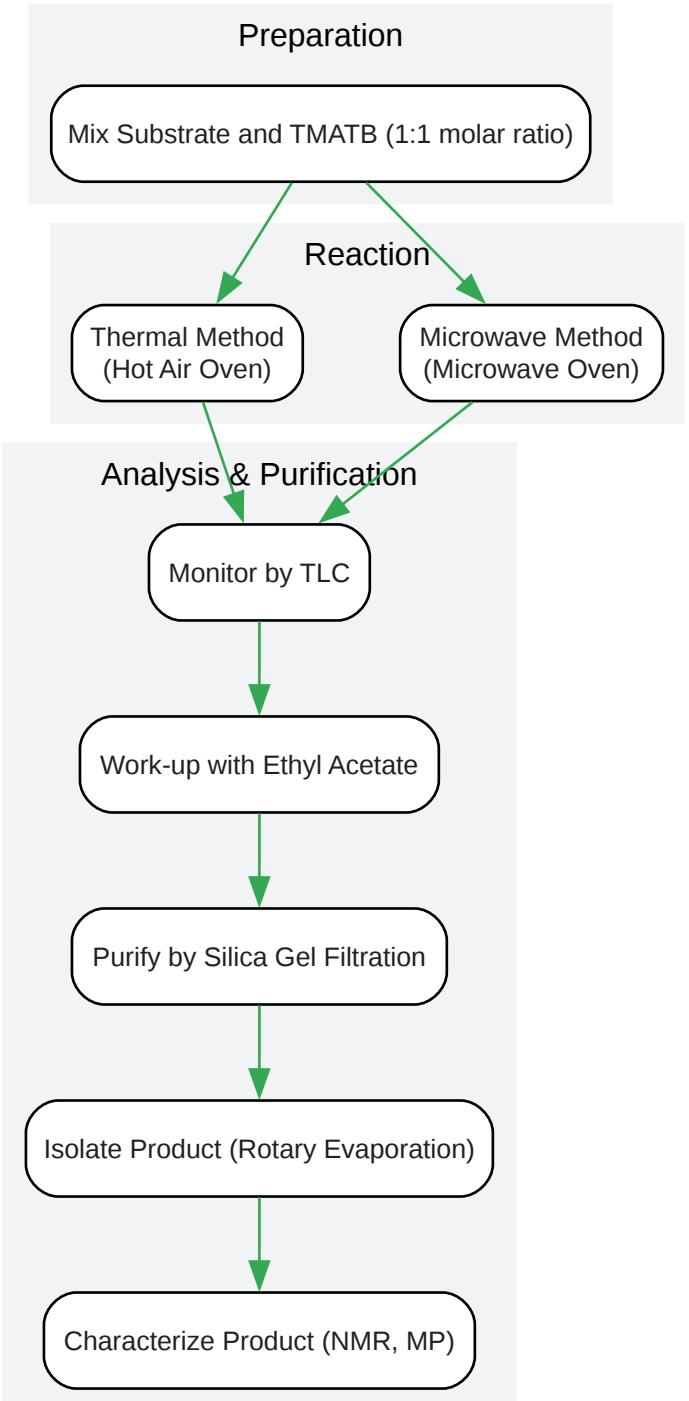
Reaction Mechanism

The bromination of organic substrates using **tetramethylammonium tribromide** proceeds via an electrophilic substitution or addition mechanism. The tribromide anion (Br_3^-) serves as the source of electrophilic bromine.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

References

- 1. acgpubs.org [acgpubs.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Tetramethylammonium tribromide, 98% - CD BioSustainable-Green Chemistry [sustainable-bio.com]

- To cite this document: BenchChem. [Application Notes and Protocols: Solvent-Free Bromination Using Tetramethylammonium Tribromide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107843/docs#application-notes-and-protocols-solvent-free-bromination-using-tetramethylammonium-tribromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.